

5-Bromosalicylamide CAS number and properties

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Compound of Interest

Compound Name: *5-Bromosalicylamide*

Cat. No.: *B1265511*

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An In-depth Technical Guide to **5-Bromosalicylamide**

Introduction

5-Bromosalicylamide, also identified by its IUPAC name 5-bromo-2-hydroxybenzamide, is an organic compound with the molecular formula $C_7H_6BrNO_2$.^[1] It is a halogenated derivative of salicylamide, characterized by a bromine atom substituted at the fifth position of the benzene ring.^[2] This substitution significantly influences its chemical reactivity and biological properties, making it a compound of interest for researchers in medicinal chemistry, drug development, and organic synthesis.^{[1][2]} The presence of the bromine atom can enhance therapeutic potential, with related compounds showing antimicrobial, antiviral, and anticancer activities.^[2]

CAS Number: 6329-74-4^{[1][3][4][5]}

Chemical and Physical Properties

5-Bromosalicylamide is typically a white to off-white crystalline solid.^{[3][6]} Its key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
IUPAC Name	5-bromo-2-hydroxybenzamide	[1]
Molecular Formula	C ₇ H ₆ BrNO ₂	[1] [4] [5]
Molecular Weight	216.03 g/mol	[1] [4] [6]
Melting Point	241-245 °C	[3] [4] [5]
Boiling Point	316.6 °C at 760 mmHg (Predicted)	[4] [6] [7]
Density	1.759 g/cm ³ (Predicted)	[4] [6] [7]
pKa	7.79 ± 0.18 (Predicted)	[6] [7]
Appearance	White to off-white solid	[6]
InChI Key	MRMOPHYFXXZTFN- UHFFFAOYSA-N	[1]
Canonical SMILES	C1=CC(=C(C=C1Br)C(=O)N)O	[1]
EC Number	228-704-5	[4] [5]

Experimental Protocols

Synthesis of 5-Bromosalicylamide from 5-Bromosalicylic Acid[6][9]

This protocol details the synthesis of 5-bromo-2-hydroxybenzamide from its corresponding carboxylic acid.

Materials:

- 5-bromosalicylic acid
- n-butanol
- Concentrated sulfuric acid (95.6%)

- Methanol
- Ammonia in methanol solution (7 N)
- Ethyl acetate
- Hexane
- 100 mL round-bottom flask
- Dean-Stark apparatus
- Reflux condenser

Procedure:

- In a 100 mL round-bottom flask, dissolve 30 g (135.5 mmol) of 5-bromosalicylic acid in 60 mL of n-butanol.
- Add 289 μ L (5.42 mmol) of concentrated sulfuric acid to the solution.
- Equip the flask with a Dean-Stark manifold and a reflux condenser. Add an additional 12 mL of n-butanol to the Dean-Stark trap.
- Heat the reaction mixture to reflux and continue for 2 days.
- After the reaction is complete, cool the mixture to room temperature and concentrate it under reduced pressure to obtain a light yellow oil.
- To the resulting oil, add 50 mL of methanol, followed by the slow addition of 116 mL of a 7 N methanolic ammonia solution.
- Stir the reaction mixture at room temperature for 2 days. Monitor the progress of the reaction using HPLC.
- Upon completion, concentrate the reaction mixture to yield a white solid.

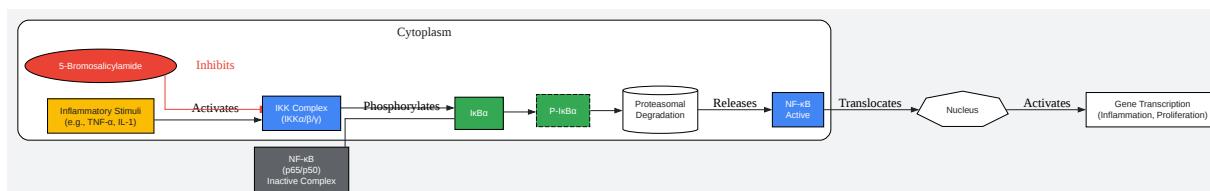
- Wash the crude product with a small amount of ethyl acetate and then hexane to afford the pure product. This procedure is reported to yield 24 g of **5-Bromosalicylamide** as a white crystalline solid (82% yield).[8]

Biological Activity and Signaling Pathway

5-Bromosalicylamide demonstrates significant biological activity, primarily through its interaction with the nuclear factor-kappa B (NF- κ B) signaling pathway.[1] It functions as an inhibitor of the I κ B kinase (IKK) complex.[1] The NF- κ B pathway is a crucial regulator of inflammatory responses, immune function, cell proliferation, and apoptosis. By inhibiting the IKK complex, **5-Bromosalicylamide** prevents the phosphorylation and subsequent degradation of I κ B proteins. This action keeps NF- κ B sequestered in the cytoplasm, preventing its translocation to the nucleus where it would otherwise activate the transcription of pro-inflammatory and pro-survival genes.

This mechanism of action is the basis for its observed:

- Anti-inflammatory Properties: By blocking the activation of the NF- κ B pathway, the compound can effectively reduce inflammation.[1]
- Antitumor Activity: Research has indicated that **5-Bromosalicylamide** can suppress the proliferation of ovarian cancer cells by inducing cell cycle arrest in the G1 phase.[1]



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Caption: Inhibition of the NF-κB signaling pathway by **5-Bromosalicylamide**.

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